

Thionyl Bromide (SOBr₂): A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Thionyl bromide

Cat. No.: B1215229

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and does not constitute a license to operate. All operations involving **thionyl bromide** should be conducted by trained personnel in appropriately equipped facilities, adhering to all applicable safety regulations.

Introduction

Thionyl bromide (SOBr₂) is a reactive inorganic compound used in organic synthesis, primarily for the conversion of alcohols to alkyl bromides and the bromination of certain carbonyl compounds.^{[1][2]} While a valuable reagent, its high reactivity and hazardous nature necessitate stringent safety precautions and handling protocols. This guide provides an in-depth overview of the essential safety information, handling procedures, and key applications of **thionyl bromide** for professionals in research and development.

Hazard Identification and Classification

Thionyl bromide is classified as a hazardous substance with multiple acute and chronic risks.^{[3][4]} It is crucial to understand these hazards to implement appropriate safety measures.

GHS Hazard Statements:^[3]

- H312: Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H332: Harmful if inhaled.
- EUH014: Reacts violently with water.[4]

Signal Word: Danger[4]

Hazard Pictograms:

- Corrosion
- Acute Toxicity (Harmful)

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **thionyl bromide** is essential for its safe handling and use in experimental setups.

Property	Value
Molecular Formula	SOBr ₂
Molecular Weight	207.87 g/mol
Appearance	Orange-yellow liquid
Odor	Acrid, irritating
Melting Point	-49.5 °C
Boiling Point	Decomposes at atmospheric pressure
Solubility	Reacts violently with water

Toxicological Data

While comprehensive toxicological studies on **thionyl bromide** are limited, the available data indicates that it is harmful through dermal contact and inhalation.[5] It is also classified as a

corrosive material that can cause severe skin burns and eye damage.[3]

Metric	Value	Species	Route
LD50 (Oral)	Data not available	-	-
LD50 (Dermal)	Category 4 (Harmful)	-	-
LC50 (Inhalation)	Category 4 (Harmful)	-	-

Note: To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **thionyl bromide** to prevent exposure and injury.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a full-face shield.
Skin Protection	Chemical-resistant gloves (e.g., neoprene or rubber), a flame-retardant lab coat, and chemical-resistant apron.
Respiratory Protection	A NIOSH-approved respirator with a cartridge suitable for acid gases and organic vapors.

Handling and Storage Procedures

Proper handling and storage are critical to minimize the risks associated with **thionyl bromide**.

Handling:

- All manipulations must be conducted in a well-ventilated chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[3]

- Do not breathe vapors.
- Ensure an eyewash station and safety shower are readily accessible.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent decomposition due to moisture.

Storage:

- Store in a cool, dry, well-ventilated area, away from incompatible materials.
- Keep containers tightly sealed.
- Protect from moisture.
- Store separately from water, acids, bases, and oxidizing agents.

Emergency Procedures and First Aid

In the event of an emergency, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures:

- Evacuate the area.
- Wear appropriate PPE.
- Contain the spill with an inert absorbent material (e.g., vermiculite, dry sand).
- Do not use water.
- Collect the absorbed material into a suitable, sealed container for hazardous waste disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Experimental Protocols

Thionyl bromide is a key reagent in several important organic transformations. The following are generalized protocols for its primary applications. Note: These are illustrative examples and may require optimization for specific substrates.

Conversion of Alcohols to Alkyl Bromides

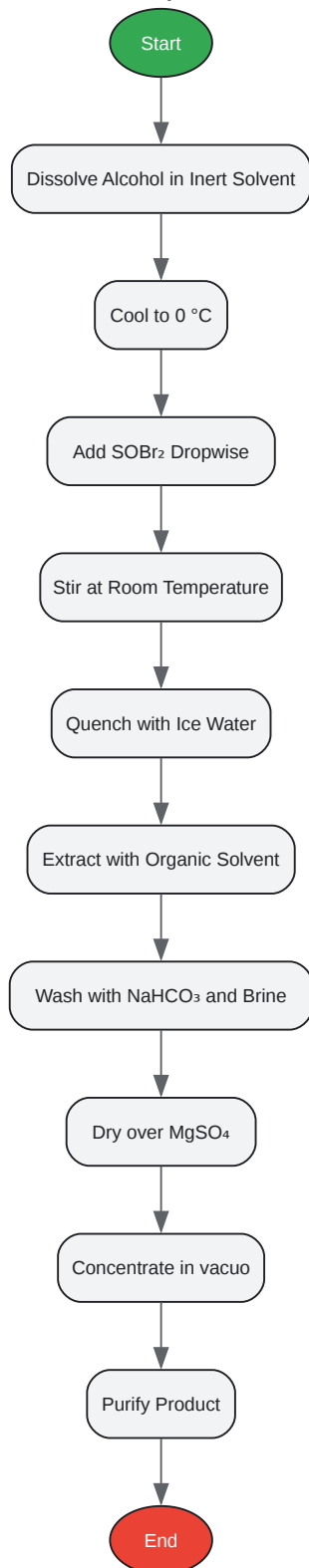
This reaction proceeds via an SN2 mechanism, typically resulting in an inversion of stereochemistry.^{[6][7]}

General Procedure:

- To a solution of the alcohol in an inert solvent (e.g., anhydrous diethyl ether or dichloromethane) under an inert atmosphere, add **thionyl bromide** dropwise at 0 °C.
- Allow the reaction mixture to slowly warm to room temperature and stir until the reaction is complete (monitor by TLC).
- Carefully quench the reaction by pouring it into ice-cold water.
- Separate the organic layer and wash it with a saturated sodium bicarbonate solution, followed by brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to afford the crude alkyl bromide.
- Purify the product by distillation or column chromatography.

Workflow: Alcohol to Alkyl Bromide Conversion

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Workflow for Alcohol to Alkyl Bromide Conversion

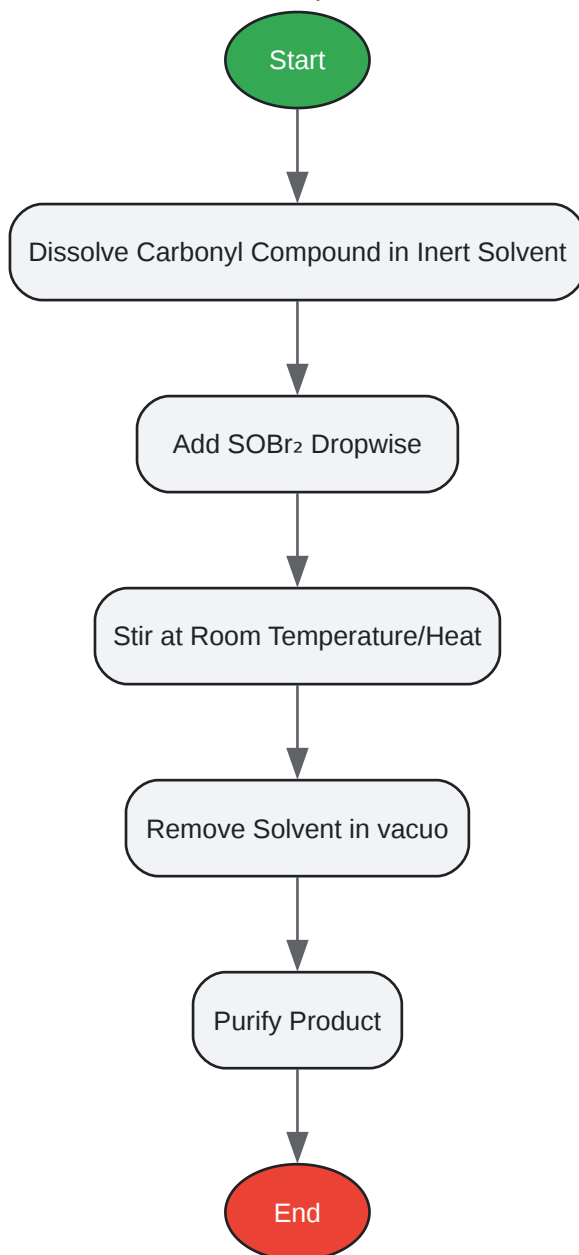
Bromination of α,β -Unsaturated Carbonyl Compounds

Thionyl bromide can be used for the bromination of α,β -unsaturated ketones and aldehydes.

[8]

General Procedure:

- Dissolve the α,β -unsaturated carbonyl compound in a suitable inert solvent (e.g., carbon tetrachloride or chloroform).
- Add **thionyl bromide** dropwise to the solution at room temperature.
- Stir the reaction mixture at room temperature or with gentle heating until the starting material is consumed (monitor by TLC).
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

Workflow: Bromination of α,β -Unsaturated Carbonyls

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Workflow for Bromination of α,β -Unsaturated Carbonyls

Disposal Considerations

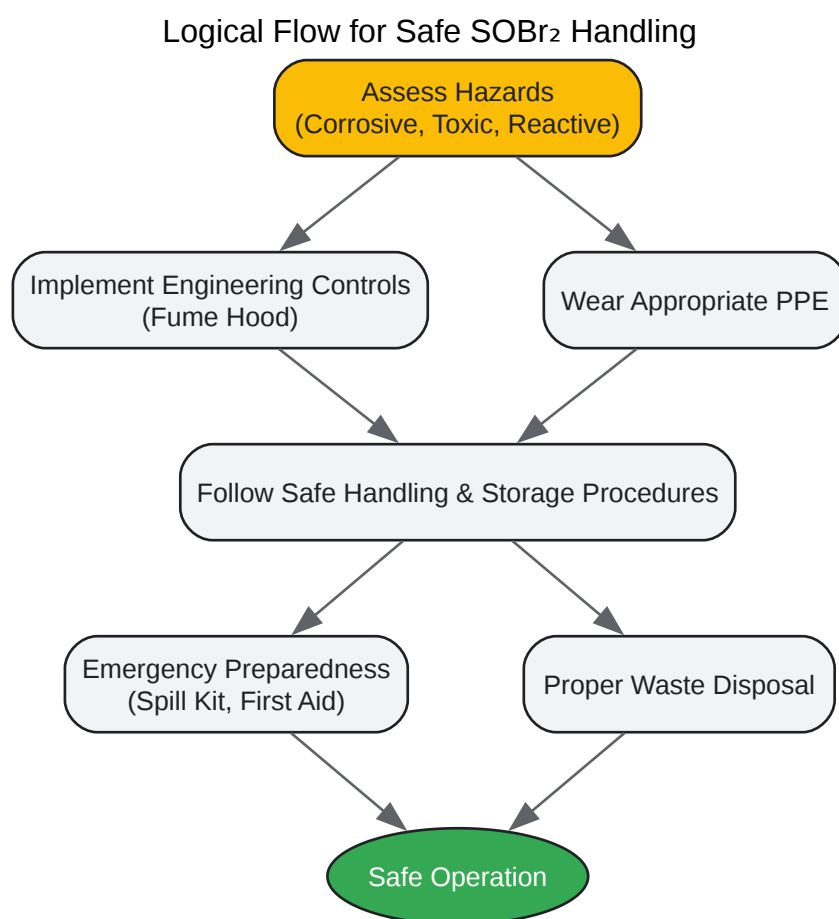
All waste containing **thionyl bromide** must be treated as hazardous waste.

- Collect all waste in clearly labeled, sealed, and compatible containers.

- Do not mix with other waste streams unless compatibility is confirmed.
- Dispose of waste through a licensed hazardous waste disposal company.
- Empty containers should be triple-rinsed with a suitable inert solvent, and the rinsate collected as hazardous waste.

Logical Relationships in Safe Handling

The safe handling of **thionyl bromide** involves a series of interconnected principles and actions.



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Logical Flow for Safe SOBr₂ Handling

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